

Propyl 3-Chloropropionate: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl 3-chloropropionate*

Cat. No.: *B15349221*

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Introduction

Propyl 3-chloropropionate is a chemical compound with the formula $C_6H_{11}ClO_2$. It belongs to the family of esters, specifically the propyl ester of 3-chloropropionic acid. This document provides a detailed guide to its core physical properties, methodologies for their determination, and a protocol for its synthesis. The information presented is intended to support research and development activities where this compound may be utilized as a solvent, an intermediate in organic synthesis, or in other specialized applications.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, application, and process design. The following table summarizes the key physical properties of **propyl 3-chloropropionate**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ ClO ₂	[1][2]
Molecular Weight	150.601 g/mol	[2]
CAS Number	62108-66-1	[1][2]
LogP	1.95	[2]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Refractive Index	Not available	
Solubility	Insoluble in water; Soluble in organic solvents like acetone and methylated spirits.	[3]

Note: Experimentally determined values for boiling point, melting point, density, and refractive index are not readily available in the cited search results. The solubility information is based on the general properties of similar esters.

Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of physical properties and for the synthesis of chemical compounds. The following sections outline standardized laboratory methods.

Synthesis of Propyl 3-Chloropropionate

The synthesis of **propyl 3-chloropropionate** can be achieved via Fischer esterification of 3-chloropropionic acid with propan-1-ol, using a strong acid catalyst.

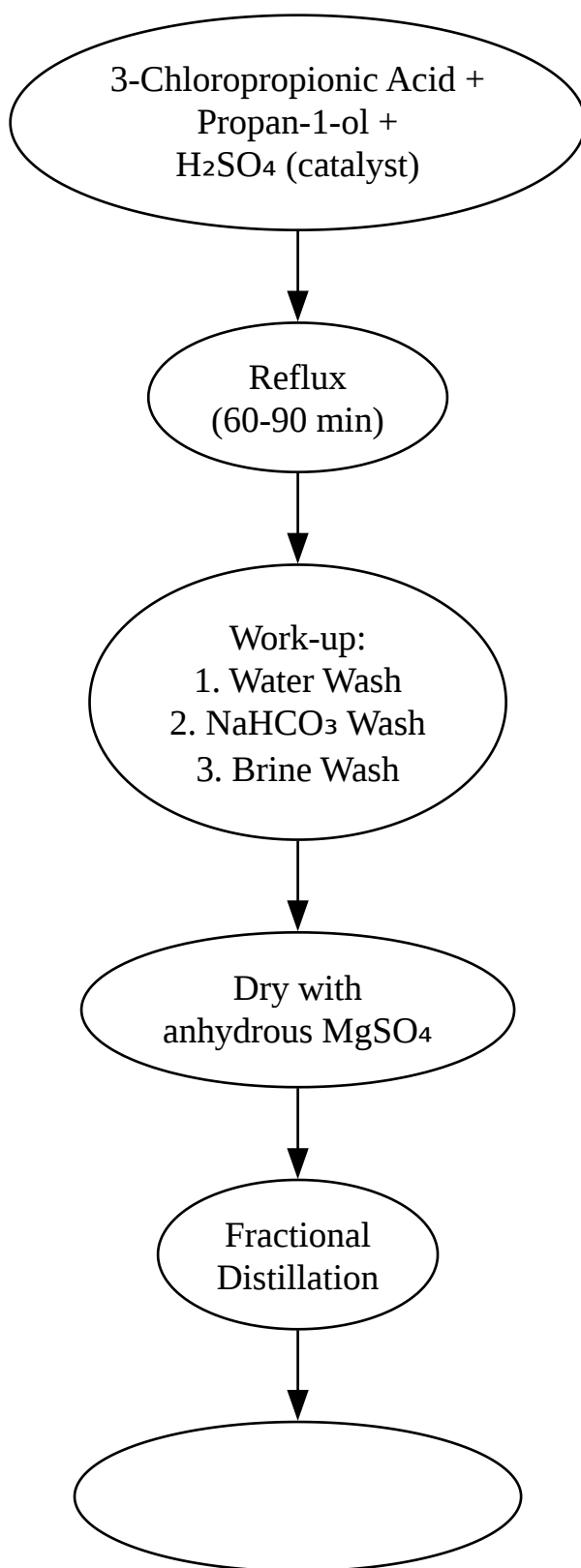
Materials:

- 3-Chloropropionic acid

- Propan-1-ol
- Concentrated sulfuric acid (catalyst)
- 5% aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Organic solvent (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 3-chloropropionic acid and an excess of propan-1-ol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for a period of 60 to 90 minutes.
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with cold water, 5% aqueous sodium bicarbonate solution (to neutralize the acid catalyst and unreacted carboxylic acid), and finally with brine.
[4]
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure to yield crude **propyl 3-chloropropionate**.
- Purify the ester by fractional distillation.



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- To cite this document: BenchChem. [Propyl 3-Chloropropionate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15349221#propyl-3-chloropropionate-physical-properties]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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